

Solubility of Disperse Black 9 in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: Disperse Black 9

Cat. No.: B1585380

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This technical guide provides a comprehensive overview of the solubility of C.I. **Disperse Black 9** in various organic solvents. This information is critical for a range of applications, from textile dyeing and ink formulation to its use as a non-volatile coloring agent in scientific research and product development. This document compiles available quantitative data, details a representative experimental protocol for solubility determination, and provides a visual workflow for this procedure.

Quantitative Solubility Data

Disperse Black 9 (CAS No. 12222-69-4), a monoazo dye, is characterized by its lipophilic nature, which renders it sparingly soluble in water but soluble in several organic solvents.^[1] The following table summarizes the available quantitative solubility data for **Disperse Black 9**.

Solvent	Chemical Formula	Solubility (mg/mL)	Temperature (°C)
Ethanol	C ₂ H ₅ OH	28.3 – 42.5	Not Specified
Dimethyl Sulfoxide (DMSO)	(CH ₃) ₂ SO	95.8 – 146.8	Not Specified
Water	H ₂ O	0.82 – 1.24	Not Specified

Data sourced from the European Commission, Scientific Committee on Consumer Safety (SCCS), Opinion on **Disperse Black 9** (SCCS/1233/09). The document does not specify the experimental conditions under which this data was obtained.

Qualitative assessments indicate that **Disperse Black 9** is also soluble in acetone and benzene, though specific quantitative data is not readily available in the reviewed literature.^[2]

Experimental Protocol for Solubility Determination

While the precise methodology used to obtain the data above was not detailed in the source document, a standard and widely accepted method for determining the solubility of dyes in organic solvents is the Saturation Shake-Flask Method followed by spectrophotometric or gravimetric analysis. This protocol is analogous to the OECD Test Guideline 105 for water solubility and can be adapted for organic solvents.

Objective

To determine the equilibrium solubility of **Disperse Black 9** in a specified organic solvent at a constant temperature.

Materials and Equipment

- **Disperse Black 9** (analytical standard)
- Organic solvent of interest (e.g., ethanol, DMSO, acetone)
- Analytical balance
- Thermostatic shaker or incubator
- Centrifuge
- Syringe filters (0.45 µm, solvent-compatible)
- Volumetric flasks and pipettes
- UV-Vis Spectrophotometer or a drying oven and desiccator

Methodology

Part 1: Preparation of a Saturated Solution

- **Sample Preparation:** Add an excess amount of **Disperse Black 9** to a series of glass vials or flasks. The excess solid is crucial to ensure that the solvent becomes saturated.
- **Solvent Addition:** Accurately add a known volume of the organic solvent to each vial.
- **Equilibration:** Seal the vials and place them in a thermostatic shaker set to a constant temperature (e.g., 25 °C). The samples should be agitated for a sufficient period (typically 24-48 hours) to ensure that equilibrium is reached. A preliminary study may be necessary to determine the optimal equilibration time.
- **Sedimentation:** After equilibration, allow the vials to stand at the same constant temperature for several hours to allow the excess solid to settle.

Part 2: Analysis of the Saturated Solution

Two common methods for determining the concentration of the dissolved dye are spectrophotometry and gravimetric analysis.

A. Spectrophotometric Method

- **Wavelength of Maximum Absorbance (λ_{max}) Determination:** Prepare a dilute stock solution of **Disperse Black 9** in the solvent. Scan the solution with a UV-Vis spectrophotometer to determine the λ_{max} .
- **Calibration Curve:** Prepare a series of standard solutions of known concentrations from the stock solution. Measure the absorbance of each standard at the λ_{max} and plot a calibration curve of absorbance versus concentration.
- **Sample Analysis:** Carefully withdraw a sample of the clear supernatant from the equilibrated vials. To avoid disturbing the sediment, this is often done with a syringe. Filter the sample through a 0.45 μm syringe filter into a clean vial.
- **Dilution and Measurement:** Accurately dilute the filtered saturated solution with the solvent to a concentration that falls within the linear range of the calibration curve. Measure the

absorbance of the diluted sample at λ_{max} .

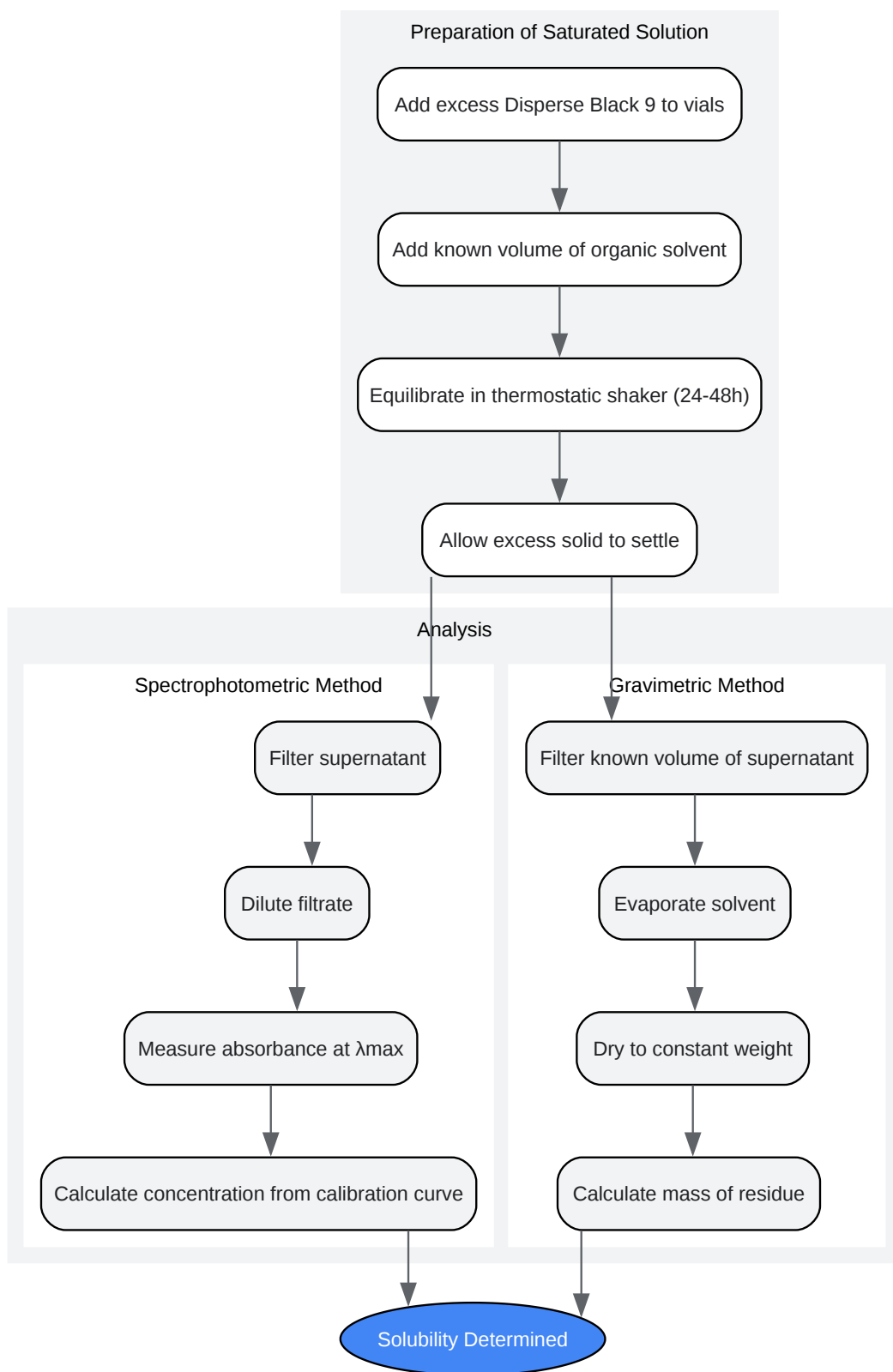
- Calculation: Use the equation of the line from the calibration curve to determine the concentration of the diluted sample. The solubility of **Disperse Black 9** in the solvent is then calculated by accounting for the dilution factor.

B. Gravimetric Method

- Sample Collection: Carefully withdraw a known volume of the clear, saturated supernatant using a pre-weighed volumetric pipette after filtration through a 0.45 μm syringe filter.
- Solvent Evaporation: Transfer the filtered solution to a pre-weighed, clean, and dry evaporating dish. Place the dish in a drying oven at a temperature sufficient to evaporate the solvent without decomposing the dye. A vacuum oven is recommended for heat-sensitive compounds.
- Drying to a Constant Weight: Continue drying until all the solvent has evaporated. Cool the dish in a desiccator and weigh it on an analytical balance. Repeat the drying and weighing cycles until a constant weight is achieved.
- Calculation: The mass of the dissolved dye is the final constant weight of the dish and residue minus the initial weight of the empty dish. The solubility is then calculated by dividing the mass of the dye by the volume of the solution taken.

Visualized Experimental Workflow

The following diagram illustrates the logical workflow for determining the solubility of **Disperse Black 9** in an organic solvent using the saturation shake-flask method.



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Workflow for Solubility Determination

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